

Desethylatrazine-d7: A Comprehensive Safety and Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Desethylatrazine-d7*

Cat. No.: *B1140463*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data for **Desethylatrazine-d7** (CAS: 1216649-31-8), a deuterated analog of the atrazine metabolite, desethylatrazine. This document synthesizes available safety data sheets (SDS), toxicological studies, and experimental protocols to furnish researchers, scientists, and drug development professionals with critical information for safe handling, storage, and use. All quantitative data has been summarized in structured tables for ease of comparison, and key experimental methodologies are detailed.

Section 1: Chemical and Physical Properties

Desethylatrazine-d7 is a solid, white to off-white substance.^[1] While specific data for the deuterated compound is limited, the properties of its non-deuterated counterpart, desethylatrazine, offer valuable insights.

Property	Value	Source
Chemical Formula	<chem>C6H3D7ClN5</chem>	C/D/N Isotopes SDS [1]
Molecular Weight	194.70 g/mol	Calculated
Physical Status	Solid	C/D/N Isotopes SDS [1]
Color	White to off-white	C/D/N Isotopes SDS [1]
Melting Point	132 - 134 °C	C/D/N Isotopes SDS [1]
Water Solubility	3.2 g/L	C/D/N Isotopes SDS
Log P (octanol/water)	1.51	C/D/N Isotopes SDS
Vapor Pressure	No data available	C/D/N Isotopes SDS
Density	No data available	C/D/N Isotopes SDS

Section 2: Hazard Identification and GHS Classification

Desethylatrazine-d7 is classified as harmful if swallowed or inhaled and causes serious eye irritation. The Globally Harmonized System (GHS) classification is summarized below.

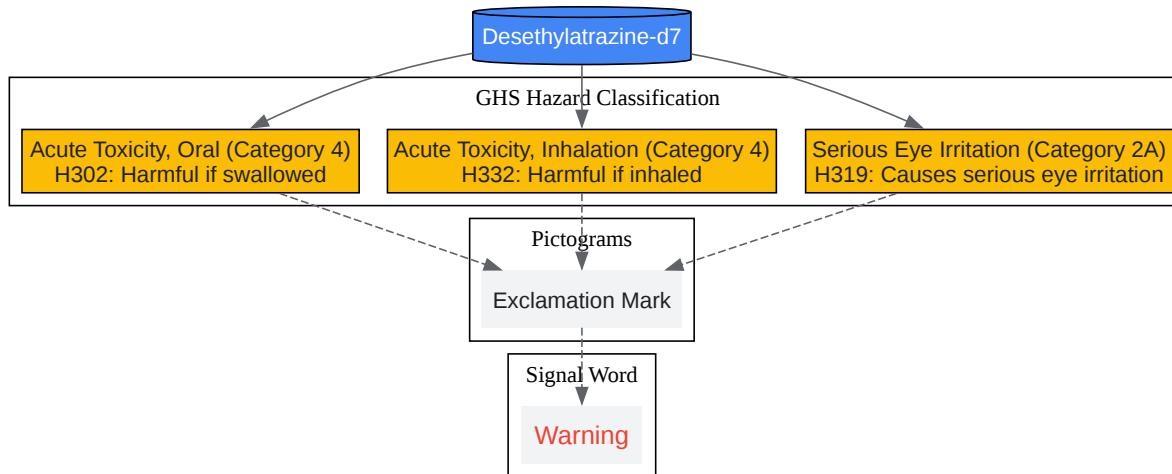
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

GHS Pictograms:

Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant.



[Click to download full resolution via product page](#)

Caption: GHS Hazard Classification for **Desethylatrazine-d7**.

Section 3: Toxicological Information

Toxicological data for **Desethylatrazine-d7** is limited. The information presented below is for the non-deuterated form, desethylatrazine, and should be considered as a proxy.

Test	Species	Route	Value	Source
LC50 (96h)	Fish	Aquatic	>100 mg/L	Not Specified
EC50	Vibrio fischeri (Microtox)	Aquatic	81.86 mg/L	Not Specified

Routes of Exposure: Inhalation, ingestion, skin, and eyes.

Potential Health Effects:

- Inhalation: Harmful if inhaled. May cause respiratory tract irritation.
- Ingestion: Harmful if swallowed.
- Skin: May be harmful if absorbed through the skin. May cause skin irritation.
- Eyes: Causes serious eye irritation.

Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.

Section 4: Experimental Protocols

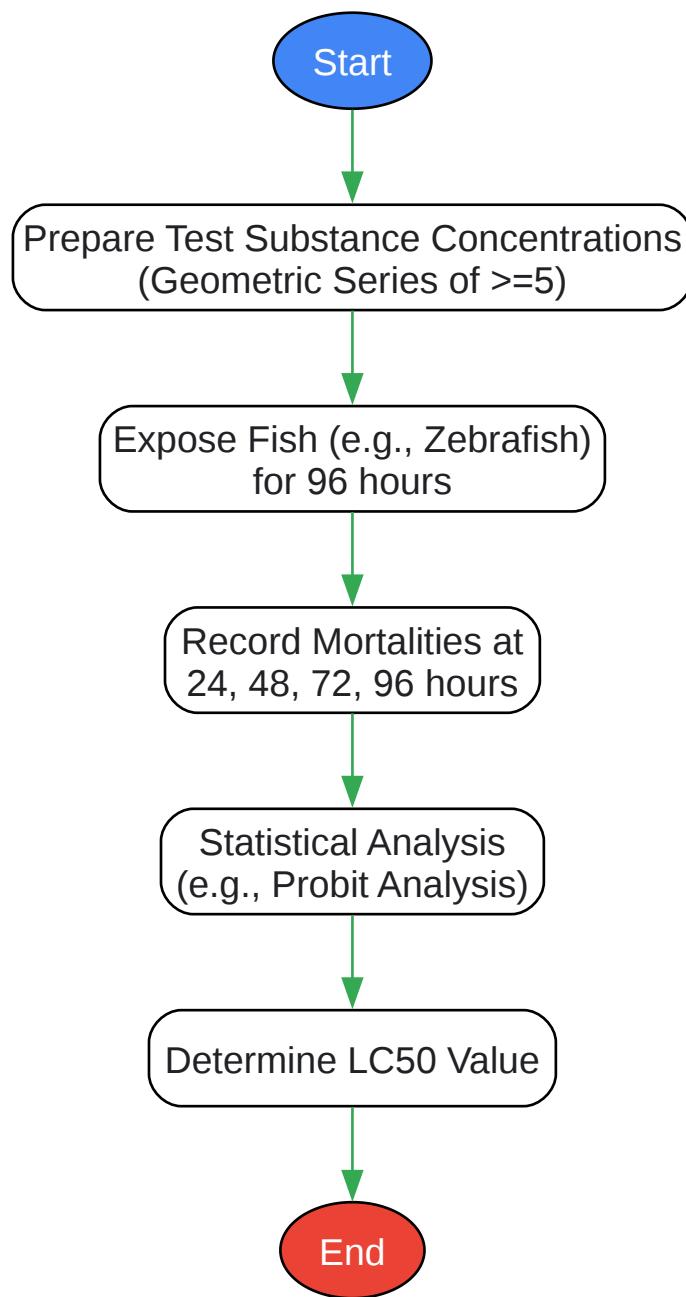
Detailed experimental protocols for toxicological assessments are crucial for the interpretation and replication of data. The following sections describe the methodologies for key experiments cited for related compounds.

OECD Guideline 203: Fish, Acute Toxicity Test

This guideline is designed to assess the acute toxicity of substances to fish.

Methodology:

- Test Organism: A suitable fish species, such as Zebrafish (*Brachydanio rerio*), is selected.
- Exposure: Fish are exposed to the test substance in a geometric series of at least five concentrations for a period of 96 hours. A control group is maintained in water without the test substance.
- Observation: Mortalities and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The concentration that is lethal to 50% of the test fish (LC50) is determined using appropriate statistical methods, such as probit analysis.



[Click to download full resolution via product page](#)

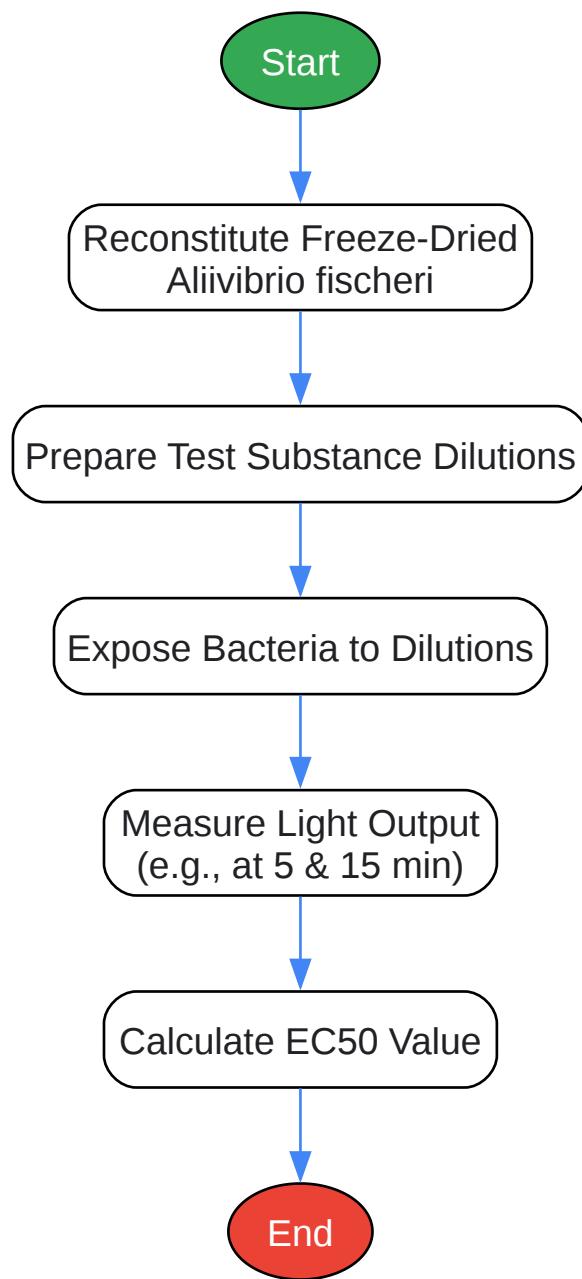
Caption: Workflow for OECD Guideline 203 Fish Acute Toxicity Test.

Microtox® Assay

The Microtox® assay is a rapid, *in vitro* method to determine the acute toxicity of a substance using the bioluminescent bacterium *Aliivibrio fischeri*.

Methodology:

- Reagent Preparation: Freeze-dried *Aliivibrio fischeri* are reconstituted in a special diluent.
- Sample Preparation: The test substance is prepared in a series of dilutions.
- Exposure: The reconstituted bacteria are exposed to the different concentrations of the test substance. A control with no test substance is also prepared.
- Measurement: The light output of the bacteria is measured using a luminometer at specific time points (e.g., 5 and 15 minutes).
- Data Analysis: The reduction in light output in the presence of the test substance, compared to the control, is used to calculate the effective concentration that causes a 50% reduction in light emission (EC50).



[Click to download full resolution via product page](#)

Caption: Workflow for the Microtox® Acute Toxicity Assay.

Section 5: Handling, Storage, and Stability

Proper handling and storage are essential to ensure the safety of personnel and the integrity of the compound.

- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use in a well-ventilated area or under a fume hood.
- Storage: Store at room temperature in a dry, well-ventilated place. Keep containers tightly closed.
- Stability: Stable under recommended storage conditions.
- Incompatibilities: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides, and hydrogen chloride gas.

Section 6: First Aid Measures

In case of exposure, follow these first aid measures:

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Section 7: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Not flammable or combustible. However, hazardous decomposition products may be formed in a fire.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Section 8: Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing dust. Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.

This technical guide provides a consolidated source of safety information for **Desethylatrazine-d7**. Researchers and laboratory personnel should always consult the most current and complete Safety Data Sheet provided by the supplier before handling this chemical and adhere to all institutional safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdnisotopes.com [cdnisotopes.com]
- To cite this document: BenchChem. [Desethylatrazine-d7: A Comprehensive Safety and Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1140463#desethylatrazine-d7-safety-data-sheet-sds-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com